# An In-depth Technical Guide to the Physical Properties of Volatile Alkyl Nitrites

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***Compound of Interest***

*Compound Name:* *Cyclopentyl nitrite*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of volatile alkyl nitrites. These compounds, known for their significant physiological effects, are of considerable interest in various scientific disciplines, including pharmacology and toxicology. Understanding their physical characteristics is paramount for safe handling, accurate experimental design, and the development of new chemical entities. This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes associated biological pathways and workflows.

## Core Physical Properties of Volatile Alkyl Nitrites

The volatility and reactivity of alkyl nitrites are directly influenced by their fundamental physical properties. These characteristics govern their behavior in both laboratory and biological systems.

### Data Presentation

The following tables summarize the key physical properties of a range of volatile alkyl nitrites, facilitating easy comparison of their characteristics.

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| Alkyl Nitrite | CAS Number | Molecular Formula | Molecular Weight ( g/mol ) | Boiling Point (°C) | Density (g/cm³) | Vapor Pressure | Water Solubility |
|---|---|---|---|---|---|---|---|
| Methyl Nitrite | 624-91-9 | $CH_3NO_2$ | 61.04 | -12[1][2] | 0.991[1][2] | 1650 mmHg @ 25°C (estimated)[1] | Soluble in ethanol and ether; 2.4 x $10^{-4}$ mg/L @ 25°C (estimated) in water.[1] |
| Ethyl Nitrite | 109-95-5 | $C_2H_5NO_2$ | 75.07 | 17[3][4] | 0.90 @ 15.5°C[4] | High | Slightly soluble, decomposes in water; miscible with alcohol and ether.[4] |
| n-Propyl Nitrite | 627-13-4 | $C_3H_7NO_2$ | 89.09 | 46-49 | 0.886 | Not readily available | Not readily available |
| Isopropyl Nitrite | 541-42-4 | $C_3H_7NO_2$ | 89.09 | 39-42[5][6] | ~0.868[7][8] | 57.6-61.1 kPa @ 25°C[6] | Insoluble.[8] |
| n-Butyl Nitrite | 544-16-1 | $C_4H_9NO_2$ | 103.12 | 75-78 | 0.88 | Not readily available | Not readily available |

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|---|---|---|---|---|---|---|---|
| Isobutyl Nitrite | 542-56-3 | $C_4H_9NO_2$ | 103.12 | 67[9] | 0.870 @ 20°C[9] | 10 mmHg @ 20°C[10] | Limited solubility in water.[11] |
| sec-Butyl Nitrite | 924-43-6 | $C_4H_9NO_2$ | 103.12 | 68 | 0.873 | Not readily available | Not readily available |
| tert-Butyl Nitrite | 540-80-7 | $C_4H_9NO_2$ | 103.12 | 61-63[12][13] | 0.867[12][13] | Not readily available | Good solubility in organic solvents, limited in water.[14] |
| n-Pentyl Nitrite (Amyl Nitrite) | 463-04-7 | $C_5H_{11}NO_2$ | 117.15 | 104[15][16] | 0.88 @ 20°C[15] | 65 hPa @ 20°C[15] | Slightly soluble.[17] |
| Isopentyl Nitrite (Isoamyl Nitrite) | 110-46-3 | $C_5H_{11}NO_2$ | 117.15 | 96-99[18] | 0.872 @ 25°C | Not readily available | Slightly soluble. |

# Experimental Protocols

Accurate determination of the physical properties of volatile alkyl nitrites requires standardized and meticulous experimental procedures. Below are detailed methodologies for key physical property measurements.

## Synthesis of Alkyl Nitrites (General Protocol)

A common method for the synthesis of alkyl nitrites is the esterification of the corresponding alcohol with nitrous acid. The nitrous acid is typically generated in situ from the reaction of sodium nitrite with a strong acid, such as sulfuric or hydrochloric acid.

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Materials:

- Appropriate alcohol (e.g., isopropanol, n-butanol, etc.)
- Sodium nitrite ($NaNO_2$)
- Concentrated sulfuric acid ($H_2SO_4$) or hydrochloric acid (HCl)
- Distilled water
- Ice bath
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Distillation apparatus

Procedure:

- A solution of sodium nitrite in water is prepared and cooled in an ice bath to 0°C.
- The desired alcohol is added to the cooled sodium nitrite solution.
- Concentrated acid is added dropwise to the stirred mixture while maintaining the temperature at or below 0°C to minimize the decomposition of the product.
- The reaction mixture is then transferred to a separatory funnel. The upper organic layer containing the alkyl nitrite is separated from the aqueous layer.
- The organic layer is washed with a dilute sodium bicarbonate solution to neutralize any remaining acid, followed by washing with water.
- The crude alkyl nitrite is dried over an anhydrous drying agent.
- The final product is purified by distillation, collecting the fraction at the appropriate boiling point.

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# Determination of Boiling Point (OECD TG 103)

The boiling point of a volatile liquid can be determined using several methods. The choice of method depends on the required accuracy and the amount of substance available. A common and reliable method is distillation.

Apparatus:

- Distillation flask
- Condenser
- Thermometer with appropriate range and precision
- Heating mantle or oil bath
- Boiling chips

Procedure:

- The alkyl nitrite sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- The sample is heated gently.
- The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer. This constant temperature is the boiling point of the substance at the measured atmospheric pressure.
- Corrections for atmospheric pressure can be made using a pressure correction chart or formula if the measurement is not performed at standard pressure (760 mmHg).

# Determination of Density

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The density of volatile liquids can be measured using several techniques, including the use of a hydrometer, pycnometer, or an oscillating U-tube densitometer.

1. Hydrometer Method (OECD TG 109): This method is based on Archimedes' principle.[19][20]

Apparatus:

- Hydrometer with a suitable range for the expected density of the alkyl nitrite.[7][19]
- A transparent, vertical cylinder of sufficient diameter and height to allow the hydrometer to float freely.[19]
- A calibrated thermometer.

Procedure:

- The alkyl nitrite sample is poured into the clean, dry cylinder.
- The hydrometer is gently lowered into the liquid until it floats freely, without touching the sides of the cylinder.[7][19]
- The temperature of the liquid is measured and recorded.
- The density is read from the hydrometer scale at the point where the surface of the liquid intersects the stem.[8] The reading should be taken at the bottom of the meniscus for transparent liquids.
- If the measurement is not made at the hydrometer's calibration temperature, a correction must be applied.[20]

2. Oscillating U-tube Densitometer (OECD TG 109): This method measures the change in the oscillation frequency of a U-shaped tube when it is filled with the sample liquid.[1]

Apparatus:

- An oscillating U-tube density meter.[1]

Procedure:

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- The instrument is calibrated using fluids of known density, such as dry air and pure water.
- The sample is injected into the U-tube, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the U-tube containing the sample and calculates the density based on the calibration.
- The temperature of the sample is precisely controlled by the instrument.

## Determination of Vapor Pressure (Reid Method - ASTM D323)

The Reid vapor pressure (RVP) is a standardized measure of the vapor pressure of volatile petroleum products, and the principle can be adapted for other volatile liquids.[9][10][21] It measures the absolute vapor pressure at 37.8°C (100°F).[6][9]

Apparatus:

- Reid vapor pressure apparatus, consisting of a liquid chamber and a vapor chamber.[6]
- Pressure gauge.
- Water bath capable of maintaining a temperature of 37.8 ± 0.1°C.

Procedure:

- The liquid chamber is filled with the chilled alkyl nitrite sample.[6]
- The vapor chamber, which has been heated to 37.8°C, is connected to the liquid chamber.[6]
- The assembled apparatus is immersed in the water bath at 37.8°C and shaken periodically until a constant pressure reading is obtained.[6]
- This final pressure reading, with appropriate corrections, is reported as the Reid vapor pressure.

## Determination of Water Solubility

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The shake-flask method is a widely recognized "gold standard" for determining the aqueous solubility of a substance.[14][22]

1. Shake-Flask Method (OECD TG 105):

Apparatus:

- Flasks with stoppers.
- A mechanical shaker or magnetic stirrer.
- A constant temperature bath or incubator.
- Centrifuge or filtration apparatus.
- An analytical instrument for quantifying the concentration of the alkyl nitrite (e.g., UV-Vis spectrophotometer, gas chromatograph).

Procedure:

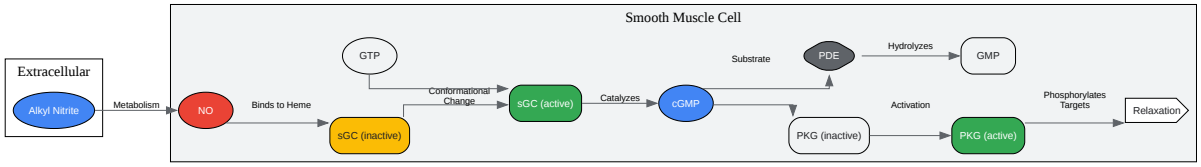
- An excess amount of the alkyl nitrite is added to a known volume of water in a flask.[22]
- The flask is sealed and agitated in a constant temperature bath for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, the mixture is allowed to stand to allow for phase separation.
- A sample of the aqueous phase is carefully removed and centrifuged or filtered to remove any undissolved droplets of the alkyl nitrite.
- The concentration of the alkyl nitrite in the clear aqueous solution is determined using a suitable analytical method. This concentration represents the water solubility at that temperature.

# Visualization of Pathways and Workflows

## Signaling Pathway of Alkyl Nitrite-Induced Vasodilation

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Volatile alkyl nitrites exert their primary physiological effect—vasodilation—through the nitric oxide (NO) signaling pathway. Upon inhalation, these compounds are metabolized, releasing NO, which then activates soluble guanylate cyclase (sGC).[11][23][24] Activated sGC catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[11][23] The subsequent increase in intracellular cGMP concentration leads to the activation of cGMP-dependent protein kinase (PKG), which in turn phosphorylates several downstream targets, ultimately resulting in the relaxation of smooth muscle cells and vasodilation.[4][25][26] This process is terminated by the action of phosphodiesterases (PDEs), which hydrolyze cGMP.[25]



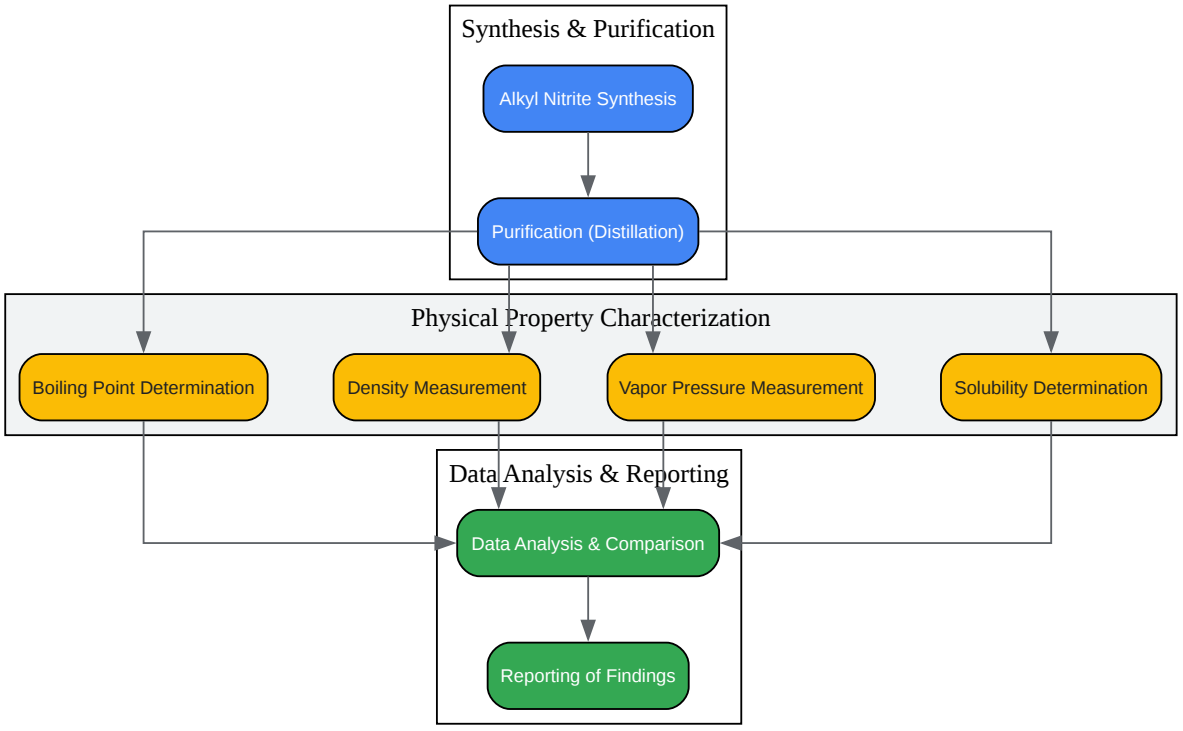

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**Figure 1.** Signaling pathway of alkyl nitrite-induced smooth muscle relaxation.

## Experimental Workflow for Physical Property Determination

The systematic characterization of a novel or uncharacterized volatile alkyl nitrite follows a logical workflow, from synthesis and purification to the determination of its key physical properties.

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**Figure 2.** General experimental workflow for physical property characterization.

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